Long-term stability of SMI-4a in DMSO at -20°C

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Compound of Interest		
Compound Name:	SMI-4a	
Cat. No.:	B1681830	Get Quote

Technical Support Center: SMI-4a

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability of the PIM1 kinase inhibitor, **SMI-4a**, when stored in DMSO at -20°C.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **SMI-4a** in solid form?

A1: Solid **SMI-4a** is stable for at least one to three years when stored at or below -20°C and protected from light.[1][2][3][4][5]

Q2: How should I prepare and store **SMI-4a** in DMSO?

A2: It is recommended to prepare a concentrated stock solution in high-quality, anhydrous DMSO.[4] This stock solution should be aliquoted into smaller, single-use volumes to minimize freeze-thaw cycles and stored at -20°C or, for longer-term storage, at -80°C.[2][4][6] Use fresh DMSO for dissolution, as it can absorb moisture, which may negatively impact the solubility and stability of the compound.[4]

Q3: What is the long-term stability of **SMI-4a** in DMSO at -20°C?

A3: Based on supplier recommendations, **SMI-4a** in a DMSO solution is stable for at least one month when stored at -20°C.[2][4][6] For storage periods exceeding one month, it is advisable to store the solution at -80°C, where it may be stable for six months to a year.[4][6]







Q4: How many times can I freeze and thaw my SMI-4a DMSO stock solution?

A4: To ensure the integrity of the compound, it is strongly recommended to aliquot the stock solution to avoid multiple freeze-thaw cycles.[2][4] While some studies on other compounds have shown no significant loss after several freeze-thaw cycles, it is a best practice to minimize this for any small molecule solution.[7][8]

Q5: Are there any visible signs of degradation I should look for?

A5: Visual inspection for precipitation or color change in your DMSO stock solution is a preliminary step. However, the absence of visible changes does not guarantee compound stability. Chemical analysis is required for a definitive assessment.

Troubleshooting Guide



Problem	Possible Cause(s)	Recommended Solution(s)
Reduced or inconsistent activity of SMI-4a in experiments.	1. Degradation of SMI-4a in DMSO stock solution due to improper storage or prolonged storage at -20°C.2. Multiple freeze-thaw cycles.3. Contamination of the stock solution.	1. Prepare a fresh stock solution of SMI-4a in anhydrous DMSO.2. Aliquot the new stock solution into single-use vials to avoid freeze-thaw cycles.3. If possible, verify the concentration and purity of the new stock solution using a suitable analytical method (e.g., HPLC, LC-MS).
Precipitate observed in the SMI-4a DMSO stock solution upon thawing.	1. The concentration of SMI-4a may exceed its solubility limit in DMSO at lower temperatures.2. The DMSO used may have absorbed water, reducing the solubility of SMI-4a.	1. Gently warm the solution to 37°C and vortex to redissolve the precipitate.2. If the precipitate persists, consider preparing a new, less concentrated stock solution.3. Always use fresh, anhydrous DMSO for preparing solutions. [4]
Inconsistent experimental results despite using the same stock solution.	1. Incomplete dissolution of SMI-4a upon thawing.2. Non-homogenous mixing of the stock solution before use.	1. Ensure the solution is completely thawed and vortexed thoroughly before each use to ensure homogeneity.2. Centrifuge the vial briefly before opening to collect all the solution at the bottom.

Storage Stability Summary

The following table summarizes the recommended storage conditions and stability for **SMI-4a** based on information from various suppliers.



Form	Solvent	Storage Temperature	Reported Stability	Source(s)
Solid (Lyophilized Powder)	N/A	-20°C	1 to 3 years	[1][2][4][5]
Solution	DMSO	-20°C	1 month	[2][4][6]
Solution	DMSO	-80°C	6 months to 1 year	[4][6]

Experimental Protocol: Assessing SMI-4a Stability in DMSO

For researchers wishing to conduct their own long-term stability studies, the following is a general protocol outline.

Objective: To determine the stability of **SMI-4a** in DMSO at -20°C over a defined period.

Materials:

- SMI-4a (solid)
- Anhydrous DMSO
- · HPLC or LC-MS system
- Appropriate analytical column (e.g., C18)
- Mobile phase solvents (e.g., acetonitrile, water with formic acid)
- -20°C freezer
- Autosampler vials

Methodology:

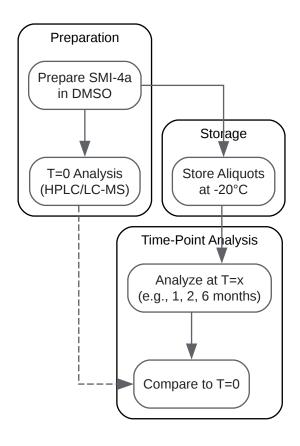


- Preparation of SMI-4a Stock Solution:
 - Accurately weigh a known amount of solid SMI-4a.
 - Dissolve in a precise volume of anhydrous DMSO to achieve the desired concentration (e.g., 10 mM).
 - Ensure complete dissolution by vortexing.
- Time-Zero (T=0) Analysis:
 - Immediately after preparation, take an aliquot of the stock solution.
 - Prepare a dilution suitable for HPLC or LC-MS analysis.
 - Analyze the sample to determine the initial peak area and purity of SMI-4a. This will serve
 as the baseline.
- Sample Storage:
 - Aliquot the remaining stock solution into multiple small, tightly sealed vials.
 - Place the vials in a -20°C freezer.
- Time-Point Analysis:
 - At predetermined time points (e.g., 1, 2, 3, 6 months), remove one vial from the freezer.
 - Allow the vial to thaw completely at room temperature.
 - Prepare a dilution for analysis identical to the T=0 sample.
 - Analyze the sample using the same HPLC or LC-MS method as the T=0 sample.
- Data Analysis:
 - Compare the peak area of SMI-4a at each time point to the T=0 peak area.
 - Calculate the percentage of SMI-4a remaining.



• Monitor for the appearance of any new peaks, which may indicate degradation products.

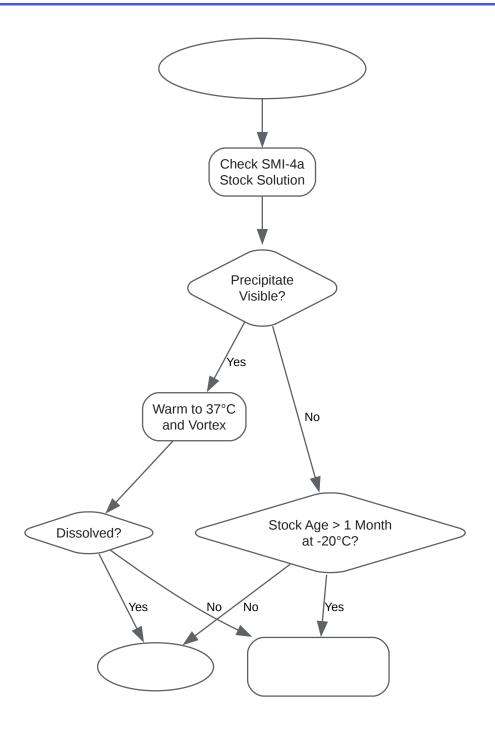
Visualizations



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Caption: Workflow for assessing SMI-4a stability.

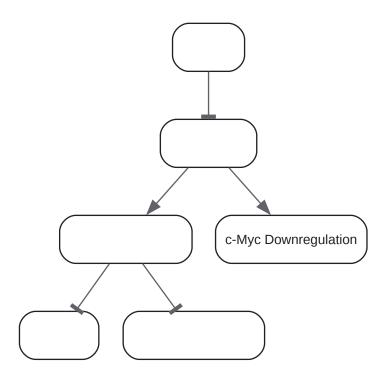




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Caption: Troubleshooting inconsistent results with SMI-4a.





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Caption: Simplified signaling pathway involving SMI-4a.

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